

Essential Safety and Handling Guide for RDR 02308 (Solvent Red 8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RDR 02308

Cat. No.: B10857443

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **RDR 02308**, identified as Solvent Red 8 (CAS No. 33270-70-1). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Personal Protective Equipment (PPE)

When handling **RDR 02308**, which is a red powder, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.^[1]

| PPE Category | Item | Specification |
|------------------------|----------------|---|
| Eye Protection | Safety Goggles | Chemical safety goggles are required. ^[1] |
| Hand Protection | Gloves | Rubber gloves are the specified hand protection. ^[1] |
| Respiratory Protection | Respirator | An approved respirator should be used, especially when there is a risk of dust generation. ^[1] |
| Body Protection | Lab Coat | A standard lab coat should be worn to protect clothing. |

Hazard Identification and First Aid

RDR 02308 (Solvent Red 8) presents several potential health hazards.^[1] Understanding these risks and the appropriate first aid response is crucial.

| Hazard | Description | First Aid Measures |
|--------------|--|--|
| Ingestion | Harmful if swallowed, may cause stomach discomfort. ^[1] | If the victim is conscious, give 2-4 cups of milk or water. Do not induce vomiting. Seek immediate medical attention. ^[1] |
| Inhalation | May cause respiratory tract irritation. ^[1] | Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. ^[1] |
| Eye Contact | Can cause eye irritation. ^[1] | Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention. ^[1] |
| Skin Contact | May cause skin irritation in sensitive individuals. ^[1] | Flush skin with plenty of soap and water. If irritation develops or persists, seek medical attention. ^[1] |

Operational and Disposal Plans

Proper handling and disposal of **RDR 02308** are essential to prevent contamination and ensure a safe laboratory environment.

Handling Procedures:

- Work in a well-ventilated area or under a chemical fume hood.^[1]
- Minimize dust generation and accumulation.^[1]

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Store in a cool, dry place in a tightly sealed container.[\[1\]](#)

Disposal Plan:

- Dispose of waste material in a suitable, labeled disposal container.[\[1\]](#)
- All disposal practices must be in accordance with local, state, and federal regulations.

Quantitative Data

The following table summarizes the available quantitative data for **RDR 02308** (Solvent Red 8).

| Data Point | Value | Source |
|---------------------------------|---|---------------------|
| Molecular Formula | C ₁₆ H ₁₃ N ₅ O ₄ | [1] |
| Molecular Weight | 339.31 g/mol | [1] |
| CAS Number | 33270-70-1 | [1] |
| Acute Oral Toxicity (LD50, Rat) | 8100 mg/kg | [2] |

Further quantitative toxicity data, such as inhalation LC50 and dermal LD50, were not available in the searched resources.

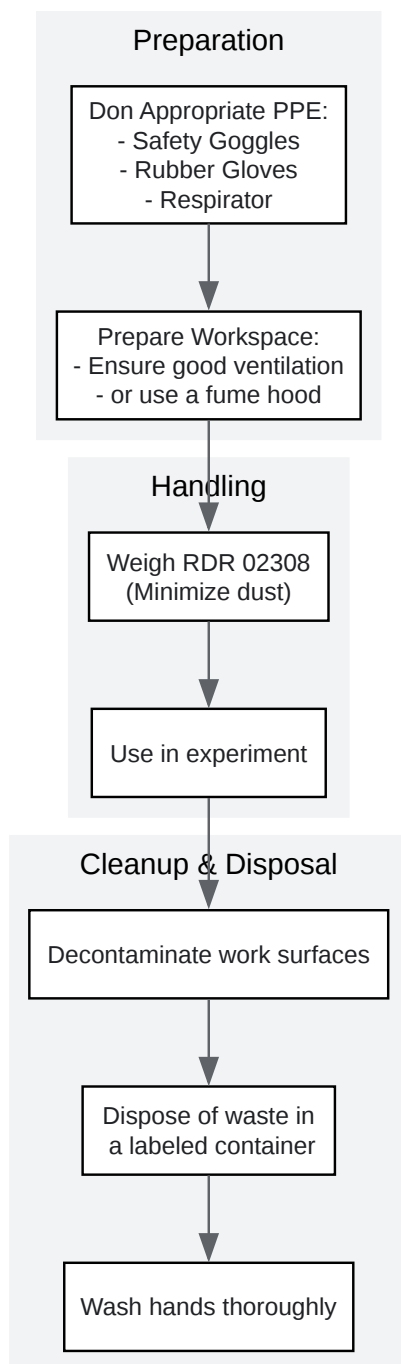
Experimental Protocols

Detailed experimental protocols for the use of **RDR 02308** were not available in the public domain resources accessed. Researchers should develop specific protocols based on the intended application, adhering to the safety guidelines outlined in this document.

Visualized Workflows

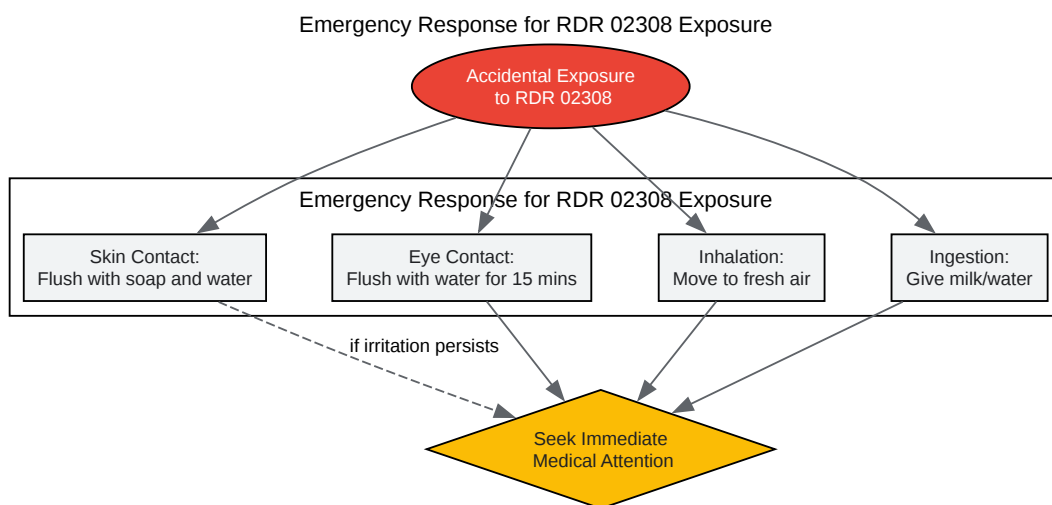
To further clarify the procedural steps for safe handling and in case of accidental exposure, the following diagrams are provided.

Workflow for Safe Handling of RDR 02308



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Caption: A step-by-step workflow for the safe handling of **RDR 02308**.



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Caption: Immediate actions to take in case of accidental exposure to **RDR 02308**.

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References

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